

Application Notes and Protocols for RY785 in Neuronal Culture Experiments

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Compound of Interest

Compound Name: RY785

Cat. No.: B593673

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Introduction

RY785 is a potent and selective small molecule inhibitor of the Kv2 family of voltage-gated potassium (K⁺) channels.[1][2] Kv2 channels, particularly Kv2.1, are widely expressed in the central nervous system and are crucial regulators of neuronal excitability, especially during periods of high-frequency firing.[1][3][4] These channels contribute significantly to the delayed rectifier K⁺ current in cortical and hippocampal neurons, influencing action potential duration and firing patterns.[1][5] Furthermore, Kv2 channels are implicated in various cellular processes, including neuronal apoptosis, response to ischemic conditions, and potentially neurite outgrowth through interactions with cell adhesion molecules.[3][6]

The mechanism of **RY785** involves a use-dependent block of Kv2 channels. This means that the channels must be activated by membrane depolarization for **RY785** to exert its inhibitory effect.[1][7] The molecule binds within the central cavity of the channel, stabilizing a semi-open, non-conducting state.[8] A concentration of 1 μ M **RY785** has been shown to inhibit over 98% of Kv2.1-mediated current, with a half-maximal inhibitory concentration (IC₅₀) of approximately 50 nM.[1][8] This high potency and selectivity make **RY785** a valuable tool for investigating the physiological and pathological roles of Kv2 channels in neuronal function.

These application notes provide detailed protocols for utilizing **RY785** in primary neuronal cultures to study its effects on neuronal viability, neurite outgrowth, and neuronal activity.

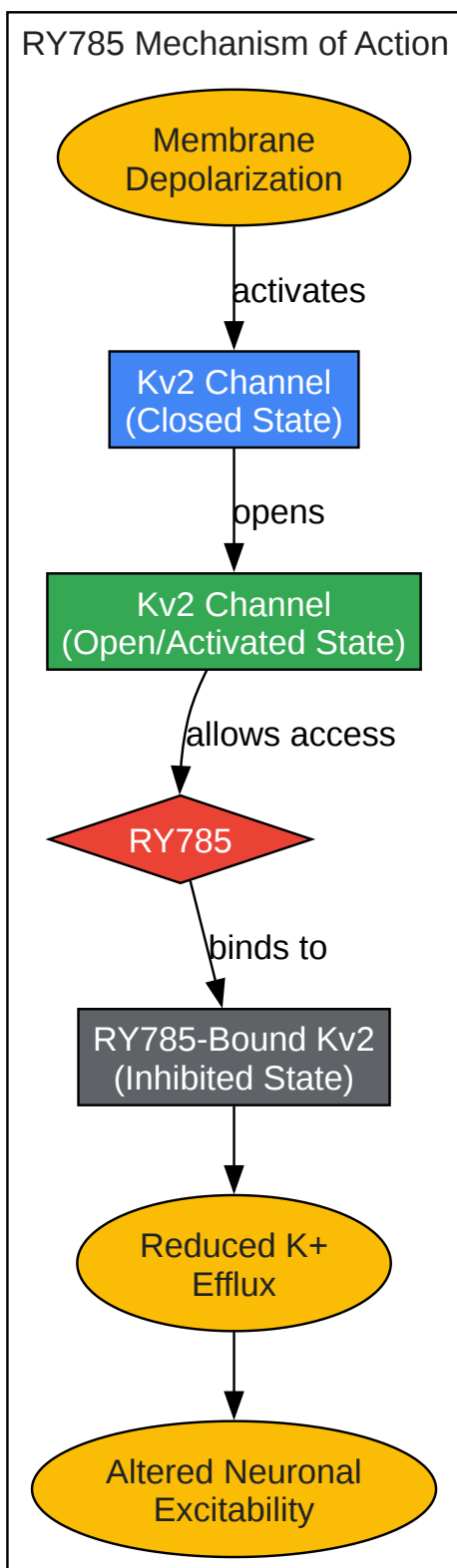
Data Presentation

Table 1: Quantitative Parameters for **RY785** Application in Neuronal Culture

Parameter	Recommended Range	Notes
Target Cells	Primary Cortical or Hippocampal Neurons	High expression of Kv2 channels.
RY785 Concentration	50 nM - 1 μ M	Start with a dose-response curve. 1 μ M provides near-complete block. [1]
Vehicle Control	DMSO (\leq 0.1% final concentration)	Ensure vehicle does not affect neuronal health or function.
Incubation Time	24 - 72 hours	Dependent on the specific assay (e.g., neurite outgrowth, viability).
Neuronal Activity	Spontaneous or evoked (e.g., KCl depolarization)	Required for use-dependent block by RY785. [1]

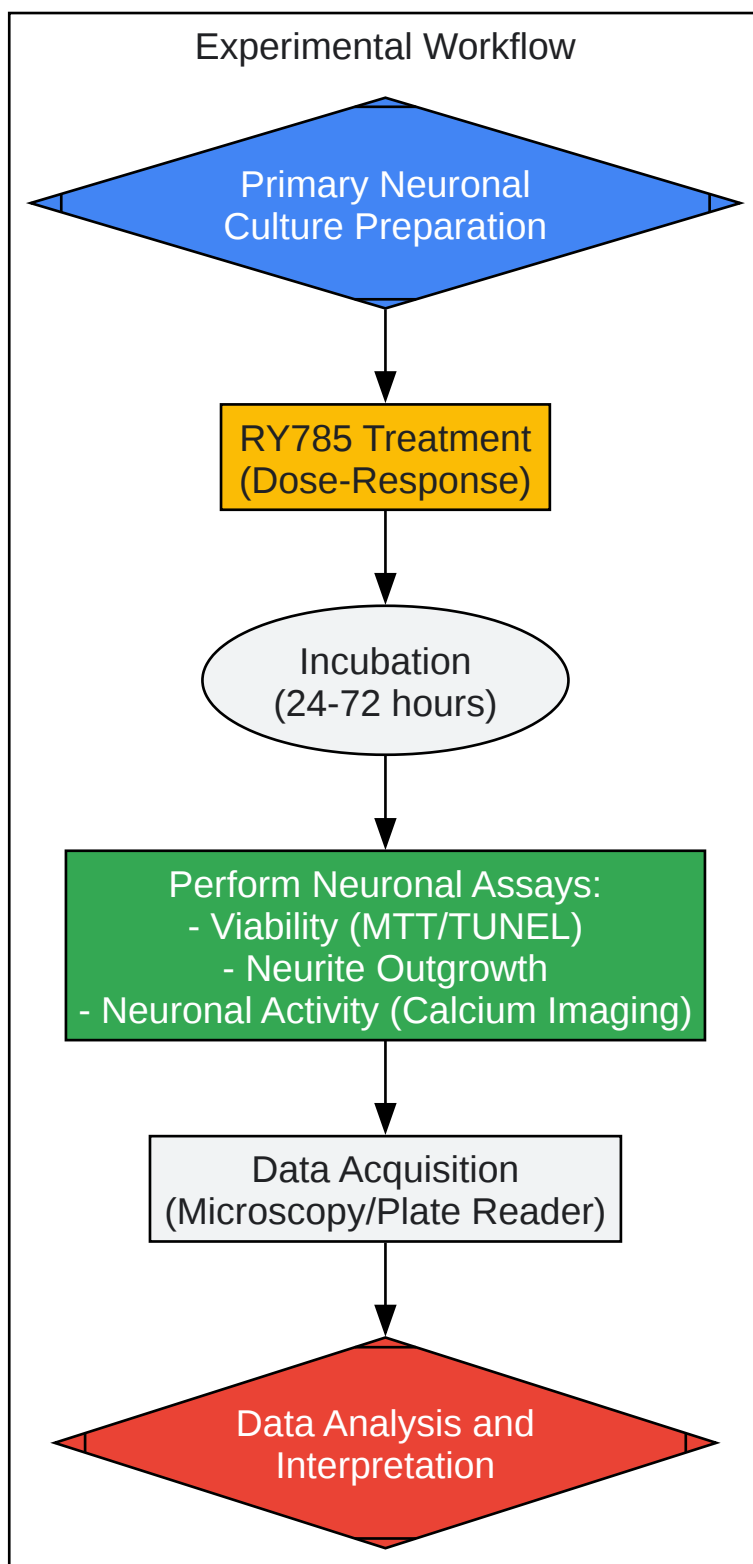
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the mechanism of **RY785** action and a general workflow for its application in neuronal culture experiments.



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Figure 1: Mechanism of use-dependent inhibition of Kv2 channels by **R785**.



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